

Application of Sandenol in Telogen Effluvium Research Models

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Compound of Interest

Compound Name: Sandenol

Cat. No.: B12057956

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Introduction

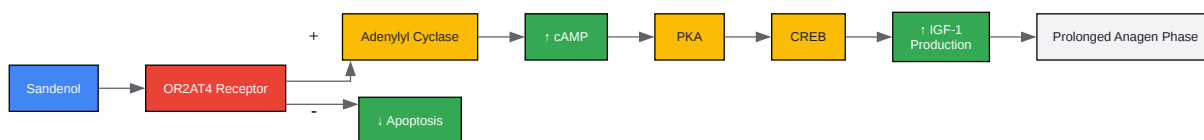
Sandenol, a synthetic sandalwood odorant, has emerged as a promising agent in the research and potential treatment of telogen effluvium, a common form of non-scarring alopecia characterized by excessive hair shedding. This document provides detailed application notes and protocols based on existing research to guide scientists in utilizing **Sandenol** for telogen effluvium studies. The primary mechanism of **Sandenol** involves the activation of the olfactory receptor OR2AT4, which is expressed in the outer root sheath of human hair follicles.[1][2] This interaction triggers a signaling cascade that prolongs the anagen (growth) phase of the hair cycle and reduces apoptosis (programmed cell death) of hair follicle cells.[1][3]

Mechanism of Action

Sandenol acts as a selective agonist for the olfactory receptor OR2AT4.[3] Stimulation of this G-protein coupled receptor in hair follicle keratinocytes leads to an increase in intracellular calcium (Ca²⁺) and cyclic adenosine monophosphate (cAMP) levels.[3][4] This initiates a signaling pathway that ultimately upregulates the production of Insulin-like Growth Factor-1 (IGF-1), a key promoter of hair growth, and downregulates apoptotic signals, thereby extending

the anagen phase and delaying the premature entry into the catagen (regression) and telogen (resting) phases.^{[1][3]}

Signaling Pathway



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Caption: **Sandenol's** mechanism of action in the hair follicle.

Data Presentation

Table 1: Summary of Clinical Trial Data for 1% Sandenol in Telogen Effluvium

| Parameter | Week 8 | Week 24 | Placebo Comparison | Citation |
|----------------------------|-----------------------|-----------------------|-----------------------------------|-----------|
| Hair Shedding | Reduced | Maintained Reduction | Significantly better than placebo | [5][6][7] |
| Hair Volume | Increased | Maintained Increase | Significantly better than placebo | [5][6][7] |
| Anagen HFs (%) | - | Increased | Significantly better than placebo | [5][6][7] |
| Terminal/Vellus Hair Ratio | Increased | - | Trend towards increase | [4][5][6] |
| Hair Shaft Thickness | No significant effect | No significant effect | No significant difference | [6][7] |
| Hair Density | No significant effect | No significant effect | No significant difference | [6][7] |

Table 2: Summary of Ex Vivo Human Hair Follicle Culture Data

| Parameter | Treatment | Outcome | Citation |
|-----------------------|-----------|-------------|----------|
| Anagen Phase Duration | Sandenol | Prolonged | [1] |
| Apoptosis | Sandenol | Decreased | [1] |
| IGF-1 Production | Sandenol | Increased | [1][3] |
| OR2AT4 Expression | Sandenol | Upregulated | [8] |

Experimental Protocols

Ex Vivo Human Hair Follicle Organ Culture

This protocol is adapted from studies investigating the direct effects of **Sandenor** on human hair follicles.

Objective: To assess the effect of **Sandenor** on hair growth, hair cycle stages, and gene/protein expression in isolated human hair follicles.

Materials:

- Human scalp skin samples (e.g., from facelift surgery).
- William's E medium supplemented with L-glutamine, insulin, hydrocortisone, and antibiotics.
- **Sandenor** (Sandalore®).
- Vehicle control (e.g., ethanol).
- 6-well plates.
- Stereomicroscope.
- Incubator (37°C, 5% CO₂).

Procedure:

- Isolate individual anagen VI hair follicles from human scalp skin under a stereomicroscope.
- Place one hair follicle per well in a 6-well plate containing 2 ml of supplemented William's E medium.
- Add **Sandenor** to the treatment wells at the desired concentration (e.g., 100 μM). Add an equivalent amount of vehicle to the control wells.
- Culture the hair follicles for a period of 6-8 days in an incubator.
- Measure hair shaft elongation daily using a stereomicroscope with a calibrated eyepiece.
- At the end of the culture period, determine the hair cycle stage (anagen, catagen, telogen) based on hair bulb morphology.

- Harvest the hair follicles for further analysis, such as immunohistochemistry, qRT-PCR, or Western blotting.

Clinical Trial Protocol for Telogen Effluvium

This protocol is based on a randomized, double-blind, placebo-controlled clinical trial for female volunteers with telogen effluvium.^{[5][7]}

Objective: To evaluate the efficacy and safety of topically applied **Sandenol** in reducing hair loss and promoting hair growth in subjects with telogen effluvium.

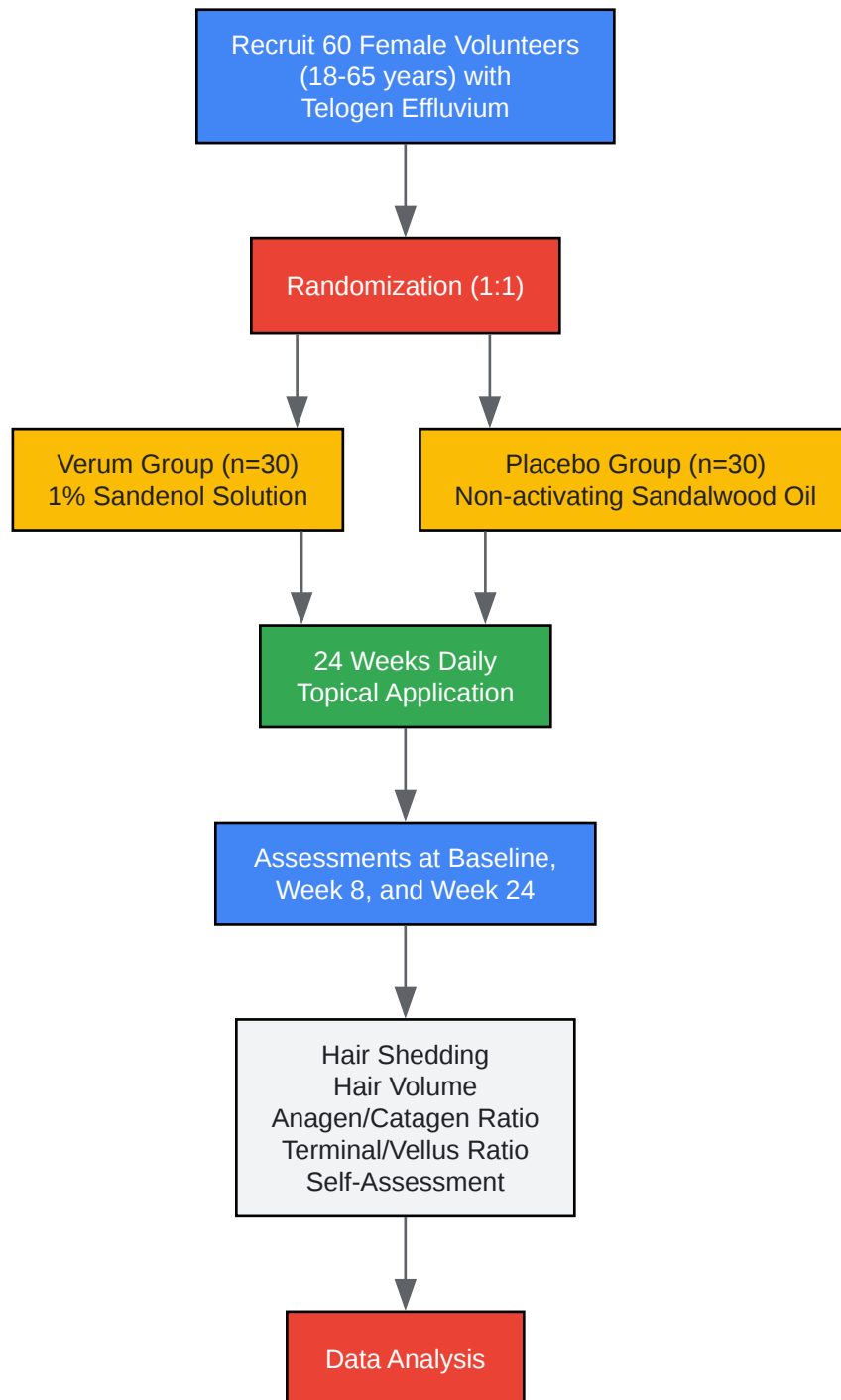
Study Design:

- Randomized, double-blind, placebo-controlled.
- Participants: Female volunteers (18-65 years) diagnosed with telogen effluvium.
- Intervention: 1% **Sandenol** solution (verum group) vs. a placebo solution with a similar scent but without OR2AT4 activation (e.g., non-activating sandalwood oil).
- Duration: 24 weeks.
- Application: Once daily topical application to the scalp.

Parameters to be Measured:

- Primary Endpoint: Change in hair shedding (wash test).
- Secondary Endpoints:
 - Change in hair volume (phototrichogram).
 - Anagen/catagen-telogen ratio (phototrichogram).
 - Terminal/vellus hair ratio.
 - Patient self-assessment questionnaires.

Workflow:



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Caption: Workflow for a clinical trial of **Sandenol** in telogen effluvium.

Conclusion

Sandenol presents a novel approach for the study and potential management of telogen effluvium by targeting the olfactory receptor OR2AT4 in hair follicles. The provided protocols for ex vivo and clinical studies offer a framework for researchers to investigate its mechanism of action and clinical efficacy further. The consistent findings across ex vivo and in vivo studies underscore the potential of "olfactotherapy" as a new frontier in hair loss research.[6][7]

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References

- 1. Olfactory receptor OR2AT4 regulates human hair growth - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. cosmeticsandtoiletries.com [cosmeticsandtoiletries.com]
- 3. axonmedchem.com [axonmedchem.com]
- 4. researchgate.net [researchgate.net]
- 5. Topical odorant application of the specific olfactory receptor OR2AT4 agonist, Sandalore® , improves telogen effluvium-associated parameters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Topical Sandalore® , a specific OR2AT4-stimulating odorant, ameliorates telogen effluvium: Randomized, double-blinded, placebo-controlled trial [morressier.com]
- 8. researchgate.net [researchgate.net]
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